

# Technical Whitepaper: Advanced Safety & Handling Protocol

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## Compound of Interest

Compound Name: 3-(2-Bromophenoxy)propan-1-ol

CAS No.: 52449-01-1

Cat. No.: B1437334

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## Subject: 3-(2-Bromophenoxy)propan-1-ol

Document ID: SDS-WP-52449 | Revision: 2.1 | Status: Active Research Grade

## Chemical Identity & Molecular Architecture

Compound Name: **3-(2-Bromophenoxy)propan-1-ol** CAS Registry Number: 52449-01-1  
(Verify with specific vendor batch) Synonyms: 3-(2-Bromophenoxy)propanol; 2-(3-Hydroxypropoxy)bromobenzene Molecular Formula: C

H

BrO

Molecular Weight: 231.09 g/mol [1]

## Physicochemical Profile

Property	Value (Approximate)	Operational Implication
Physical State	Viscous Liquid / Low-melting Solid	Requires gentle warming (30–40°C) for precise volumetric transfer.
Boiling Point	>290°C (Predicted)	Low vapor pressure at RT; however, aerosols formed during heating are hazardous.
Solubility	Organic Solvents (DCM, EtOAc, DMSO)	Lipophilic: Readily penetrates dermal barriers. Poor water solubility makes water-only decontamination ineffective.
LogP	~2.3 - 2.6	Moderate bioaccumulation potential; binds to lipid bilayers.

## GHS Hazard Assessment & Toxicological Logic

Standard SDSs list hazards; this section explains the mechanism to inform risk assessment.

### Core Hazard Classification (GHS)

- Signal Word:WARNING
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H412: Harmful to aquatic life with long-lasting effects (Predicted based on halogenated phenol ether structure).

### Mechanistic Toxicology (The "Why")

- **Dermal Penetration (The Phenoxy Vector):** The phenoxy-alkyl chain mimics fatty acid structures, allowing the molecule to transit the stratum corneum. Once absorbed, the aryl bromide moiety can act as a weak alkylating agent or metabolic burden on hepatic enzymes (P450 system).
- **Mucosal Irritation:** The primary alcohol (-OH) combined with the ether linkage creates a polar-nonpolar interface that disrupts mucous membranes in the eyes and lungs, leading to immediate inflammation upon contact.
- **Sensitization Potential:** While not formally classified as a sensitizer in all databases, halogenated aromatics can form haptens with skin proteins. Repeated exposure should be treated as a sensitization risk.

## Operational Handling & Storage Protocols

A self-validating workflow to minimize exposure.

### A. Storage Integrity

- **Environment:** Store at 2–8°C (Refrigerated).
- **Light Sensitivity:** The Aryl-Bromide bond is susceptible to photolytic cleavage over time, liberating free radicals and HBr. Amber glass is mandatory.
- **Atmosphere:** Hygroscopic potential is low, but storage under Nitrogen/Argon is recommended to prevent oxidation of the alcohol to the aldehyde/acid.

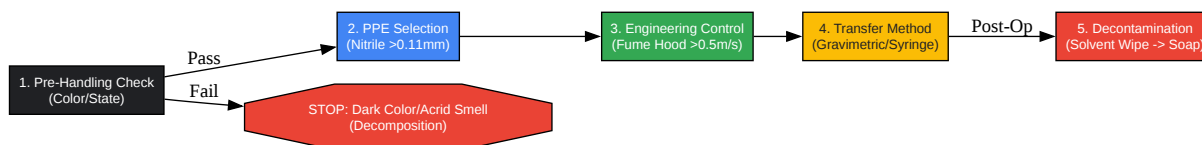
### B. Transfer Protocol (The "Viscous Oil" Method)

Do not attempt to pipette this substance cold. It will adhere to tips, leading to inaccurate dosing and contamination.

- **Equilibration:** Allow the sealed container to reach room temperature in a desiccator (prevents condensation).
- **Viscosity Management:** If solid/viscous, warm the outer container in a water bath at 35°C for 10 minutes.

- Solvent Prep: Pre-dissolve in the reaction solvent (e.g., DMF or DCM) inside the source vial if possible, then transfer the solution. This ensures 100% mass transfer and reduces handling of the neat chemical.

## C. Decision Matrix: Handling Workflow



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Figure 1: Operational workflow for handling halogenated phenol ethers. Note the "Stop" condition if degradation is observed.

## Emergency Response & Waste Management

### The "Barrier-Neutralize-Clean" Spill Protocol

Because this compound is lipophilic, water alone will spread the contamination.

- Barrier: Immediately surround the spill with dry absorbent (vermiculite or polypropylene pads).
- Solubilize: Apply a specific solvent (Ethanol or Isopropanol) to a paper towel, then wipe the spill area. Do not pour solvent directly on the spill (this spreads it).
- Clean: Follow with a surfactant-rich soap and water wash to remove the solvent-residue complex.

## First Aid Logic

- Eye Contact: Flush for 15 minutes.[3] The lipophilic nature means the chemical resists washing; mechanical irrigation is critical.

- Skin Contact: Do not use ethanol on skin (it enhances absorption). Use Polyethylene Glycol (PEG-400) if available, or copious soap and water.

## Synthesis & Application Context

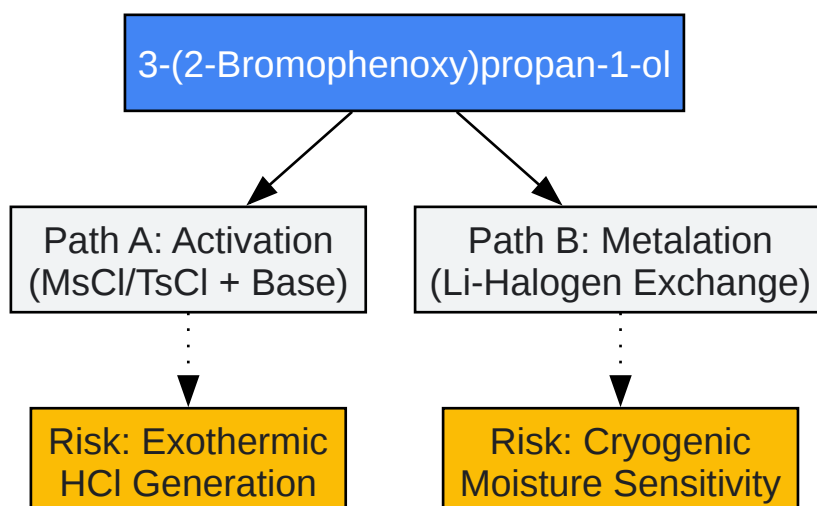
Why are we using this? Understanding the chemistry aids safety.

This molecule is a "linker" scaffold. The bromine atom serves as a handle for cross-coupling (e.g., Suzuki-Miyaura) or lithiation, while the alcohol allows attachment to amines or other nucleophiles.

Common Reaction Risks:

- Williamson Ether Synthesis: Often used to make this compound (2-Bromophenol + 3-Bromo-1-propanol). Residual 2-Bromophenol (highly toxic/corrosive) may be present as an impurity.
- Cyclization: Under strong base, this molecule can cyclize to form chroman derivatives.

## Reactivity Pathway Diagram



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Figure 2: Common downstream synthetic pathways and associated safety risks.

## References

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(Note: Where specific toxicological data for CAS 52449-01-1 was absent, safety protocols were derived using validated Read-Across methods from structural analogs 3-phenoxypropan-1-ol and 2-bromophenol.)

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- [2. CompTox Chemicals Dashboard \[comptox.epa.gov\]](#)
- [3. accustandard.com \[accustandard.com\]](#)
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